

Application Notes and Protocols: Diisopropyl Carbonate as an Industrial Solvent

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Compound of Interest

Compound Name: *Diisopropyl carbonate*

Cat. No.: *B044100*

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Diisopropyl carbonate (DIPC) is a versatile, low-toxicity organic solvent with a favorable environmental profile, making it an attractive alternative to more hazardous industrial solvents. [1] Its good solvency, low vapor pressure, and mild odor contribute to a safer working environment.[1] This document provides detailed application notes and protocols for the use of **diisopropyl carbonate** in various industrial applications.

Physicochemical Properties and Safety Data

A comprehensive understanding of the physicochemical properties and safety profile of **diisopropyl carbonate** is essential for its effective and safe industrial application.

Table 1: Physicochemical Properties of **Diisopropyl Carbonate**

Property	Value	Reference
CAS Number	6482-34-4	[2] [3] [4] [5] [6] [7] [8]
Molecular Formula	C7H14O3	[1] [5] [6] [8]
Molecular Weight	146.18 g/mol	[6] [8]
Appearance	Colorless liquid	[1]
Odor	Mild, pleasant	[1]
Boiling Point	147 °C	[6] [7]
Flash Point	53 °C	[6] [7]
Density	0.945 g/cm³	[6] [7]
Solubility	Soluble in various organic solvents	[1]

Table 2: Safety and Handling Information for **Diisopropyl Carbonate**

Aspect	Recommendation	Reference
Hazard Codes	Xi (Irritant)	[7]
Personal Protective Equipment (PPE)	Safety glasses with side-shields, protective gloves, and appropriate clothing. In case of insufficient ventilation, use a NIOSH/MSHA approved respirator.	[3][4][9]
Handling	Handle in a well-ventilated area. Avoid contact with skin and eyes. Use non-sparking tools and take precautionary measures against static discharge.	[2][3][9]
Storage	Store in a cool, dry, and well-ventilated place in a tightly closed container. Keep away from heat, sparks, and open flames. Recommended storage temperature is 2-8°C.	[3][10]
In case of Spillage	Absorb spill with inert material (e.g., sand, vermiculite) and place in a suitable container for disposal. Remove all sources of ignition.	[2][9][10]

Applications in Coatings and Paints

Diisopropyl carbonate's good solvency for resins and pigments, coupled with its ability to control drying times, makes it a suitable solvent in the formulation of paints, varnishes, and other coatings.[1]

Application Note:

Diisopropyl carbonate can be used as a direct replacement or co-solvent for more hazardous solvents like xylene and toluene in alkyd resin-based paint formulations. Its lower volatility can contribute to improved flow and leveling of the coating, resulting in a smoother finish.

Experimental Protocol: Preparation of an Alkyd Resin-Based White Gloss Paint

This protocol is a representative example and may require optimization based on the specific alkyd resin and pigments used.

Materials:

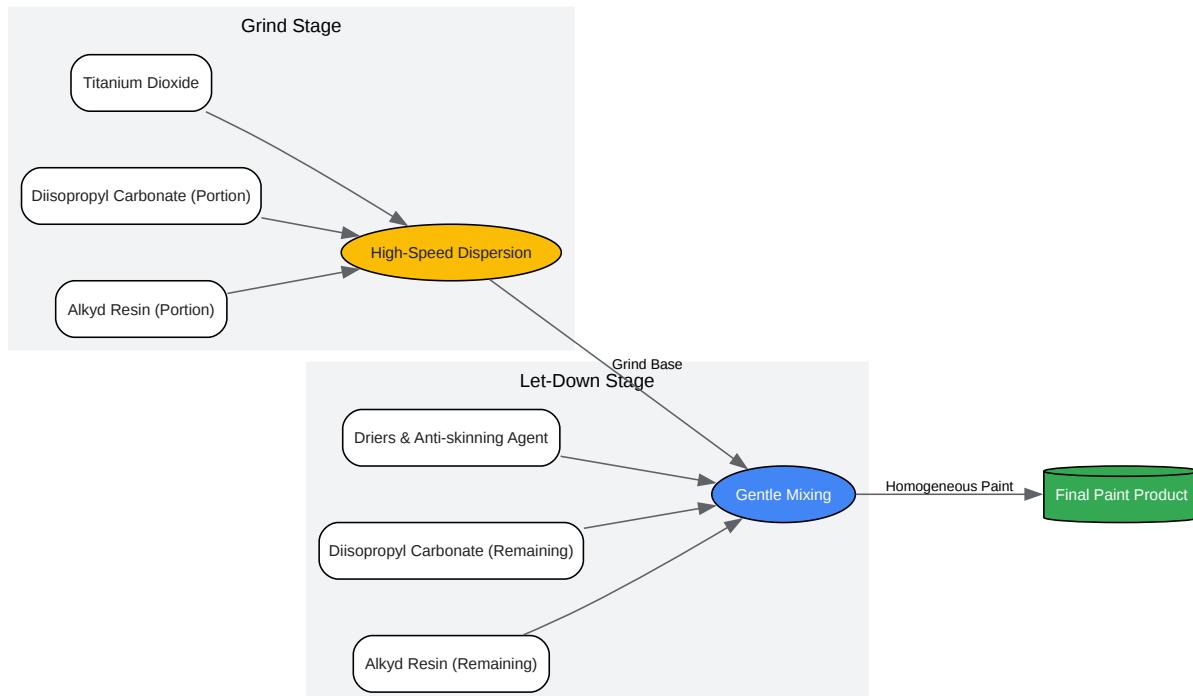
- Long oil alkyd resin (70% solution in a suitable solvent)
- Titanium dioxide (rutile)
- **Diisopropyl carbonate**
- Anti-skimming agent (e.g., methyl ethyl ketoxime)
- Driers (e.g., cobalt, calcium, zirconium octoates)
- High-speed disperser
- Grindometer

Procedure:

- Pigment Dispersion (Grind Stage):
 - Charge the high-speed disperser with a portion of the alkyd resin solution and **diisopropyl carbonate**.
 - Gradually add the titanium dioxide pigment while mixing at low speed.
 - Once all the pigment is added, increase the speed to achieve a vortex and disperse until a fineness of grind of 7-8 Hegman is achieved as measured by a grindometer.
- Let-Down Stage:

- Reduce the mixer speed and add the remaining alkyd resin solution and **diisopropyl carbonate**.
- Add the driers and anti-skimming agent under gentle agitation.
- Mix until a homogeneous paint is obtained.
- Quality Control:
 - Measure the viscosity, gloss, and drying time of the formulated paint.
 - Adjust the solvent content (**diisopropyl carbonate**) to achieve the desired viscosity.

Logical Relationship of Paint Formulation



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Caption: Workflow for Alkyd Paint Formulation.

Application in Electronics Cleaning

The ability of **diisopropyl carbonate** to dissolve organic residues without posing significant health or environmental hazards makes it an excellent choice for precision cleaning in the electronics industry.^[1]

Application Note:

Diisopropyl carbonate can be used to effectively remove flux residues, oils, and other contaminants from printed circuit boards (PCBs) and other electronic components. Its moderate evaporation rate allows for sufficient contact time to dissolve contaminants without leaving residues.

Experimental Protocol: Cleaning of a Printed Circuit Board Assembly

Materials:

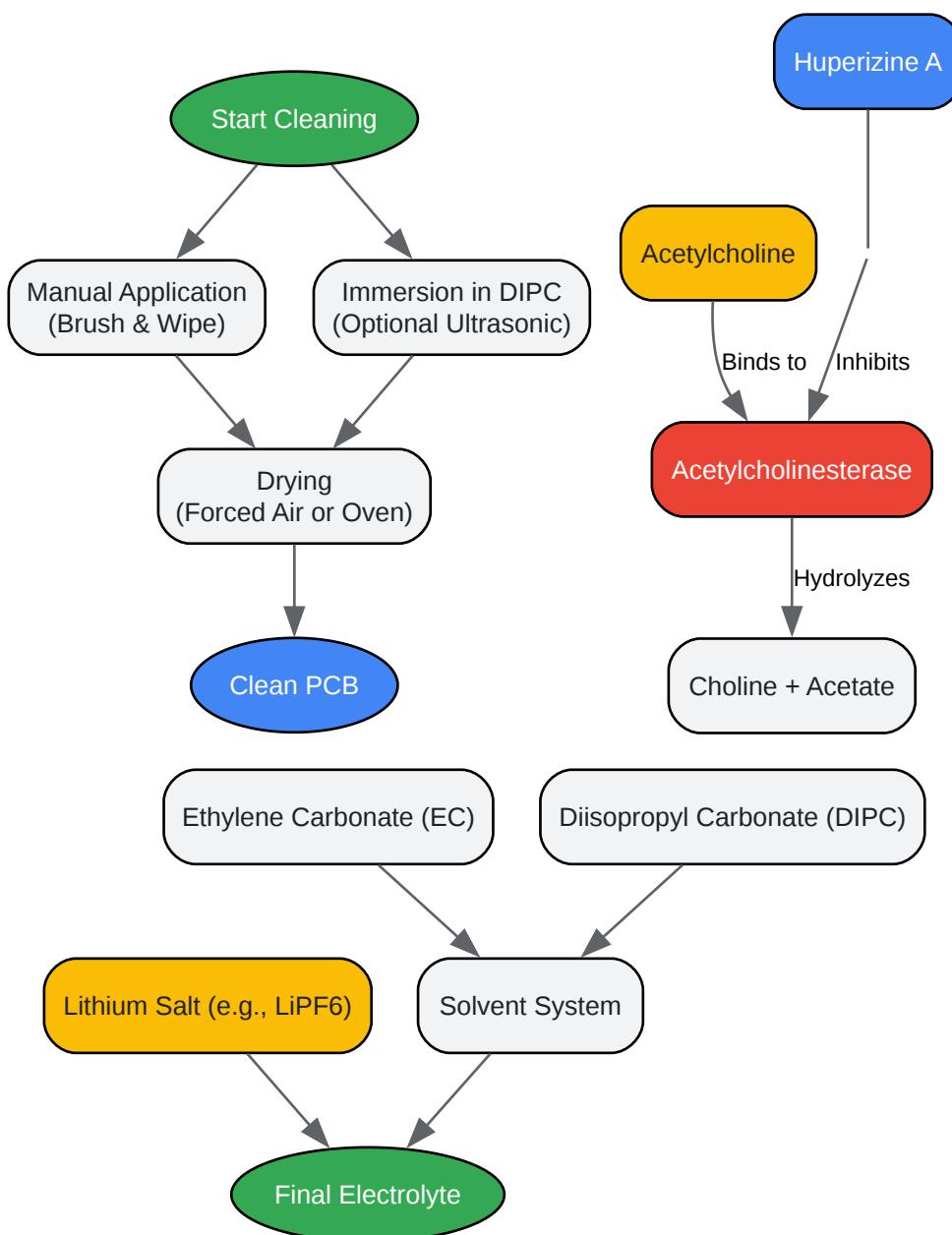
- **Diisopropyl carbonate** (electronics grade)
- Soft-bristle brush
- Lint-free wipes
- Beaker or ultrasonic bath
- Forced-air drying system or oven

Procedure:

- Manual Cleaning:
 - Apply a small amount of **diisopropyl carbonate** to the area of the PCB to be cleaned using a soft-bristle brush.
 - Gently scrub the area to dissolve the flux residue or other contaminants.
 - Wipe the area clean with a lint-free wipe.
 - Repeat as necessary until the surface is clean.
- Immersion/Ultrasonic Cleaning:
 - For more thorough cleaning, immerse the PCB assembly in a beaker containing **diisopropyl carbonate**.

- For enhanced cleaning, place the beaker in an ultrasonic bath and sonicate for 5-10 minutes.
- Remove the PCB from the solvent and allow excess solvent to drain.
- Drying:
 - Dry the cleaned PCB using a forced-air drying system or in an oven at a low temperature (e.g., 40-50°C) to ensure complete removal of the solvent.

Experimental Workflow for Electronics Cleaning

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